

Definitive Guide to the Safe Disposal of N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name:	<i>N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide</i>
Cat. No.:	B086529

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This document provides comprehensive, step-by-step guidance for the safe and compliant disposal of **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide**. As researchers and drug development professionals, adherence to rigorous safety and environmental protocols is paramount. This guide moves beyond a simple checklist, offering a framework grounded in chemical principles and regulatory standards to ensure the protection of laboratory personnel and the environment.

Hazard Assessment and Chemical Profile

A thorough understanding of a compound's potential hazards is the foundation of safe handling and disposal. While a specific, comprehensive Safety Data Sheet (SDS) for **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide** is not always readily available, a robust hazard assessment can be constructed by examining its constituent functional groups—a phenol and a toluenesulfonamide—and data from analogous compounds.

The phenolic hydroxyl group suggests potential for skin and eye irritation, while sulfonamides as a class can possess a range of biological activities. Aggregated GHS information suggests the compound may be harmful if swallowed^[1]. Therefore, in the absence of definitive data to the contrary, **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide** must be treated as a hazardous chemical.

Property	Value / Assessment	Source / Rationale
Chemical Name	N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide	IUPAC Nomenclature[2]
Molecular Formula	C ₁₃ H ₁₃ NO ₃ S	Chemical Abstracts Service[3]
Molecular Weight	263.31 g/mol	PubChem[3]
Known Hazards	Acute Oral Toxicity (Harmful if swallowed)	Aggregated GHS data from ECHA[1]
Inferred Hazards	Skin Irritation, Serious Eye Irritation	Based on the phenolic moiety and data for similar sulfonamides[4][5][6]
Environmental Hazards	Potential for aquatic toxicity	Based on data for related phenolic compounds like 4-methylphenol[7]. Avoid release to the environment.
Reactivity	Incompatible with strong oxidizing agents and strong bases.	General reactivity for phenols and sulfonamides[8][9].

Immediate Safety & Handling Protocols

Proper handling is the first step in a safe disposal workflow. All operations involving **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide**, from weighing to solution preparation and final disposal, must adhere to the laboratory's established Chemical Hygiene Plan (CHP), as mandated by the Occupational Safety and Health Administration (OSHA).[10][11]

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles are mandatory. If there is a splash hazard, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation or puncture before use.

- Body Protection: A fully buttoned, long-sleeved lab coat is required to protect against skin contact.[12]
- Footwear: Closed-toe shoes must be worn in the laboratory at all times.[12]

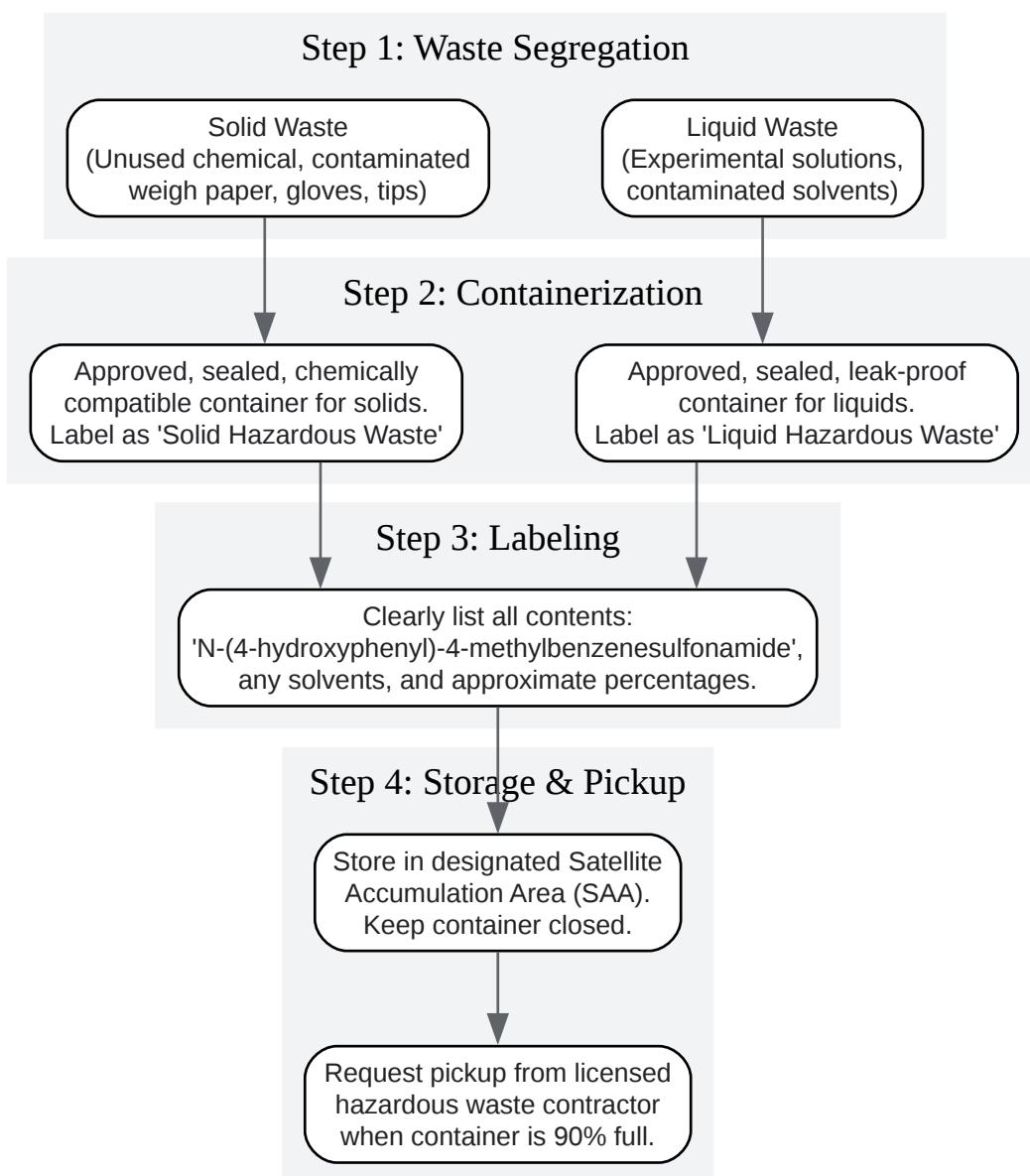
Engineering Controls:

- All handling of the solid compound or its solutions should be conducted within a certified chemical fume hood to minimize the risk of inhalation.[12][13]
- An ANSI-approved safety shower and eyewash station must be readily accessible and unobstructed within a 10-second travel time from the work area.[8][12]

Step-by-Step Disposal Procedure

The disposal of **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide** must be managed as hazardous chemical waste. Under no circumstances should this chemical or its solutions be disposed of down the drain.[13][14][15] This is critical to prevent the release of potentially ecotoxic compounds into the sewer system.

Workflow for Waste Management



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Caption: Waste Disposal Workflow for **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide**.

Detailed Protocol:

- Waste Characterization and Segregation:
 - As a best practice, treat **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide** as hazardous waste.[\[16\]](#)[\[17\]](#)

- Solid Waste: Collect unused or expired solid **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide**, as well as contaminated disposable labware (e.g., pipette tips, weighing paper, gloves, centrifuge tubes), in a dedicated, sealable container.[12][13]
- Liquid Waste: Collect all solutions containing this compound in a separate, approved liquid hazardous waste container. Do not mix with incompatible waste streams, such as strong oxidizers.[16]

• Containerization:

- Use only containers that are approved for hazardous chemical waste. They must be in good condition, compatible with the waste, and have a secure, leak-proof lid.[16][18]
- Containers must remain closed at all times except when actively adding waste.[18][19] This is a common EPA violation and prevents the release of vapors.[18]

• Labeling:

- All hazardous waste containers must be properly labeled as soon as the first drop of waste is added.
- The label must include the words "Hazardous Waste" and a clear identification of the contents.[13][16]
- List the full chemical name: "**N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide**." If it is in a solution, list all components and their approximate percentages (e.g., Methanol 90%, Water 5%, Compound X 5%).

• Storage and Final Disposal:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[16] This area should be near the point of generation and under the control of laboratory personnel.
- When the container is approximately 90% full, arrange for disposal through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste management company.[13][17][20] These contractors are equipped to transport and

dispose of chemical waste in compliance with all federal, state, and local regulations, including the EPA's Resource Conservation and Recovery Act (RCRA).[\[17\]](#)[\[18\]](#)

Emergency Procedures

Accidents can happen despite the best precautions. Rapid and correct response is crucial.

- Spills:

- Small Spill (Solid): If a small amount of solid material is spilled, carefully sweep it up, avoiding dust generation, and place it in a labeled hazardous waste container.[\[20\]](#)
- Small Spill (Liquid): Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place the absorbent material into a sealed, labeled hazardous waste container for disposal.[\[8\]](#)[\[21\]](#)
- Large Spill: If the spill is large or involves volatile solvents, evacuate the immediate area, close the doors, and contact your institution's EHS or emergency response team immediately.[\[8\]](#)

- Personnel Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[8\]](#)[\[12\]](#) Seek prompt medical attention.
- Eye Contact: Immediately flush eyes with water at an eyewash station for at least 15 minutes, holding the eyelids open.[\[8\]](#)[\[12\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[9\]](#)

By adhering to these detailed procedures, researchers can ensure the safe handling and disposal of **N-(4-hydroxyphenyl)-4-methylbenzenesulfonamide**, upholding their commitment to laboratory safety, regulatory compliance, and environmental stewardship.

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